

# A Comprehensive Technical Guide to 4-Methoxybenzyl Bromide: Safety, Handling, and Emergency Protocols

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## Compound of Interest

Compound Name: 4-Methoxybenzyl bromide

Cat. No.: B024875

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This in-depth guide provides critical safety information, handling protocols, and emergency procedures for **4-methoxybenzyl bromide** (CAS No. 2746-25-0). Adherence to these guidelines is essential to ensure a safe laboratory environment when working with this corrosive and lachrymatory chemical.

## Chemical and Physical Properties

**4-Methoxybenzyl bromide** is a reactive organic compound widely used in organic synthesis, particularly as a protecting group for alcohols and phenols.<sup>[1]</sup> It is crucial to be aware of its physical properties to handle it safely.

| Property                              | Value  | Source       |
|---------------------------------------|--|--------------|
| Molecular Formula                     | C <sub>8</sub> H <sub>9</sub> BrO                | [2][3][4][5] |
| Molecular Weight                      | 201.06 g/mol                                     | [2][3][5]    |
| Appearance                            | Clear to faint yellow or almost colorless liquid | [4][5][6]    |
| Boiling Point                         | 91 °C @ 1 mm Hg                                  | [3][5][7]    |
| Density                               | 1.379 g/mL at 25 °C                              | [3][5][7]    |
| Flash Point                           | >230 °F (>110 °C)                                | [3][7]       |
| Refractive Index (n <sub>20/D</sub> ) | 1.5780   | [3][7]       |
| Solubility                            | No data available                                | [5]          |
| Storage Temperature                   | 2-8°C  | [5]          |

## Hazard Identification and Safety Precautions

**4-Methoxybenzyl bromide** is classified as a hazardous substance. It is corrosive and causes severe skin burns and eye damage.[1][2][8] It is also harmful if swallowed and is a lachrymator, meaning it can cause tearing.[6][8]

GHS Hazard Statements:

- H302: Harmful if swallowed.[8][9]
- H312: Harmful in contact with skin.[9]
- H314: Causes severe skin burns and eye damage.[2][8]
- H332: Harmful if inhaled.[9]

Precautionary Statements:

- P260: Do not breathe mist/vapors/spray.[8]

- P264: Wash hands and any exposed skin thoroughly after handling.[8][9]
- P270: Do not eat, drink or smoke when using this product.[8][9]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[8][9]
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[8]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[8]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
- P310: Immediately call a POISON CENTER or doctor/physician.[8]
- P405: Store locked up.[8]
- P501: Dispose of contents/container to an approved waste disposal plant.[8]

## Standard Operating Procedure for Safe Handling

This protocol outlines the essential steps for safely handling **4-methoxybenzyl bromide** in a laboratory setting.

### 1. Engineering Controls:

- Always handle **4-methoxybenzyl bromide** in a properly functioning chemical fume hood.[6][10]
- Ensure an eyewash station and safety shower are readily accessible in the immediate work area.[6]

### 2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles and a face shield.[8]

- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[\[6\]](#)[\[8\]](#) Ensure gloves are inspected before use and changed immediately if contaminated.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH/MSHA approved respirator.[\[6\]](#)

### 3. Handling Procedures:

- Avoid all personal contact, including inhalation.[\[8\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[8\]](#)
- Keep the container tightly closed when not in use.[\[6\]](#)[\[9\]](#)
- Avoid contact with incompatible materials such as strong oxidizing agents.[\[10\]](#)
- When diluting, always add the material to water slowly; never add water to the material.[\[8\]](#)

### 4. Storage:

- Store in a cool, dry, and well-ventilated area designated as a corrosives area.[\[6\]](#)[\[9\]](#)[\[10\]](#)
- Keep containers tightly sealed and protected from physical damage.[\[8\]](#)[\[9\]](#)
- Store away from incompatible materials and foodstuffs.[\[8\]](#)

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **4-methoxybenzyl bromide**.

### 1. First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[6\]](#)[\[8\]](#)

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.[6][8]
- Inhalation: Remove the victim to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[6][8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6][8]

## 2. Spill Response:

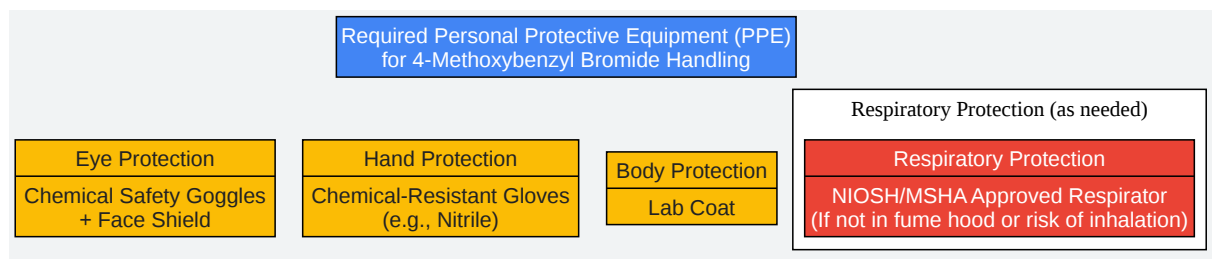
- Minor Spills:
  - Evacuate the immediate area.
  - Wear appropriate PPE.
  - Contain and absorb the spill with an inert material such as sand, earth, or vermiculite.[6][8]
  - Place the absorbed material into a suitable, labeled container for waste disposal.[6][8]
- Major Spills:
  - Evacuate the laboratory and notify emergency personnel.
  - Prevent the spill from entering drains.

## 3. Fire-Fighting Measures:

- Extinguishing Media: Use foam, dry chemical, or carbon dioxide.[6] Do not use a full water jet.[9]
- Hazards: Combustion may produce toxic fumes, including carbon monoxide, carbon dioxide, and hydrogen halides.[8][10]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6][10]

## Visual Guides for Safety and Handling

The following diagrams provide a visual representation of key safety workflows.



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